

Safety and handling of 6-Chlorohexanoic acid

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Compound of Interest

Compound Name: 6-Chlorohexanoic acid

Cat. No.: B1359904

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An In-depth Technical Guide to the Safe Handling of **6-Chlorohexanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Chlorohexanoic acid** (CAS RN: 4224-62-8), a versatile precursor in the synthesis of pharmaceuticals and other bioactive molecules.^[1] Adherence to rigorous safety protocols is essential when working with this corrosive compound to ensure the well-being of laboratory personnel and the integrity of research.

Physicochemical and Toxicological Data

Proper handling of **6-Chlorohexanoic acid** begins with a thorough understanding of its physical, chemical, and toxicological properties. This data is crucial for risk assessment and the implementation of appropriate safety measures.

Physicochemical Properties

Property	Value
CAS Number	4224-62-8
Molecular Formula	C6H11ClO2
Molecular Weight	150.60 g/mol [2]
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid [3]
Melting Point	24-26 °C [1]
Boiling Point	116-117 °C at 1.3 Torr
Density	1.1320 g/cm³ at 20 °C [1]

Toxicological Information

Metric	Value	Species
LD50 (Oral)	3080 mg/kg	Rat

Hazard Identification and Safety Precautions

6-Chlorohexanoic acid is classified as a hazardous substance, primarily due to its corrosive nature.[\[1\]](#) Understanding these hazards is fundamental to its safe handling.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage [2]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Corrosive to Metals	1	H290: May be corrosive to metals [2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield are required where splashing is a risk.[4]
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber) must be worn.[4]
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes are essential.[5] A rubber apron may be necessary for additional protection.[4]
Respiratory Protection	Work should be conducted in a certified chemical fume hood to minimize inhalation of vapors.[4][6]

Experimental Protocols

The following protocols provide guidance on the synthesis of **6-Chlorohexanoic acid** and general procedures for handling corrosive chemicals.

Synthesis of 6-Chlorohexanoic Acid

This protocol outlines a laboratory-scale synthesis of **6-Chlorohexanoic acid**.

Materials:

- 6-chloro-1-hexanol
- Acetone
- Jones reagent
- Ether
- Brine

- Anhydrous sodium sulfate

Procedure:

- In a suitable reaction vessel, dissolve 6-chloro-1-hexanol (1 equivalent) in acetone.
- Cool the solution to 0°C in an ice bath.
- Slowly add Jones reagent dropwise to the stirred solution until a persistent orange color is observed.
- Remove the ice bath and continue stirring the reaction mixture for 2 hours at room temperature.
- Filter the mixture and remove the solvent under reduced pressure.
- Dissolve the residue in ether and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution to yield **6-chlorohexanoic acid**.^[7]

General Protocol for Handling Corrosive Liquids

This protocol provides a general framework for the safe handling of corrosive liquids like **6-Chlorohexanoic acid**.

Procedure:

- Preparation: Before handling, review the Safety Data Sheet (SDS) for **6-Chlorohexanoic acid**. Ensure a chemical fume hood is operational and an emergency spill kit is readily accessible.^{[4][8]}
- Personal Protective Equipment: Don all required PPE, including safety goggles, a face shield, chemical-resistant gloves, a lab coat, and closed-toe shoes.^{[5][6]}
- Handling: Conduct all manipulations of **6-Chlorohexanoic acid** within a chemical fume hood to minimize inhalation exposure.^{[4][6]} Use compatible equipment, such as glass or other

resistant materials.[8]

- Dispensing: When transferring the chemical, do so carefully to avoid splashes. Use a pipette with a bulb or a mechanical aid for precise measurements.[5]
- Dilution: If diluting, always add the acid slowly to the water, never the other way around, to prevent a violent exothermic reaction and splashing.[4]
- Storage: Store **6-Chlorohexanoic acid** in a cool, dry, well-ventilated area, segregated from incompatible materials, particularly bases and oxidizing agents.[9] The container should be tightly sealed.[9]
- Cleanup: After handling, decontaminate the work area and any equipment used.[8]
- Waste Disposal: Dispose of waste materials according to institutional and local regulations for hazardous chemical waste.

Emergency Procedures

In the event of an emergency, prompt and correct action is crucial to mitigate harm.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. ^[8] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[8] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Spill Response

The appropriate response to a spill depends on its size and location.

For Minor Spills (e.g., within a fume hood):

- Alert others in the immediate area.
- Wearing appropriate PPE, contain the spill with an absorbent material.
- Neutralize the acid spill with sodium bicarbonate.^{[10][11]}
- Carefully collect the neutralized material and place it in a designated hazardous waste container.^[11]
- Decontaminate the spill area.

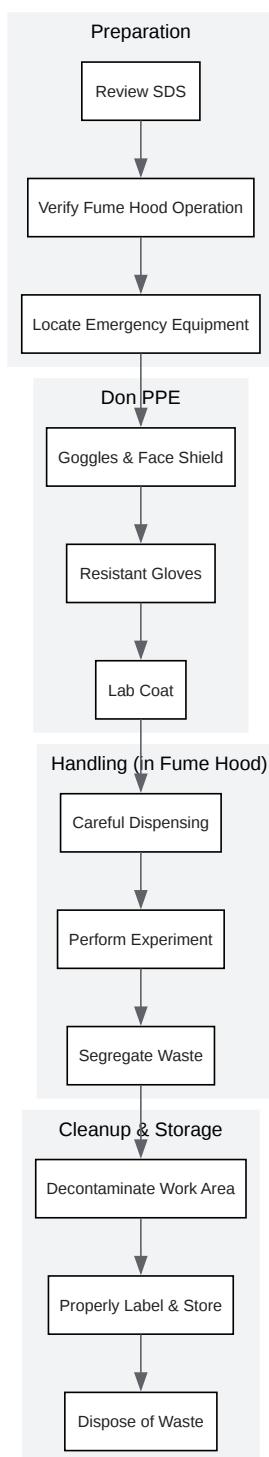
For Major Spills (e.g., outside of a fume hood):

- Evacuate the area immediately.[[10](#)]
- Alert others and activate the emergency alarm.
- If it is safe to do so, close the doors to the affected area to contain vapors.[[10](#)]
- Contact the institution's emergency response team.[[10](#)]
- Provide the emergency responders with the Safety Data Sheet for **6-Chlorohexanoic acid**.
[[10](#)]

Visual Guides

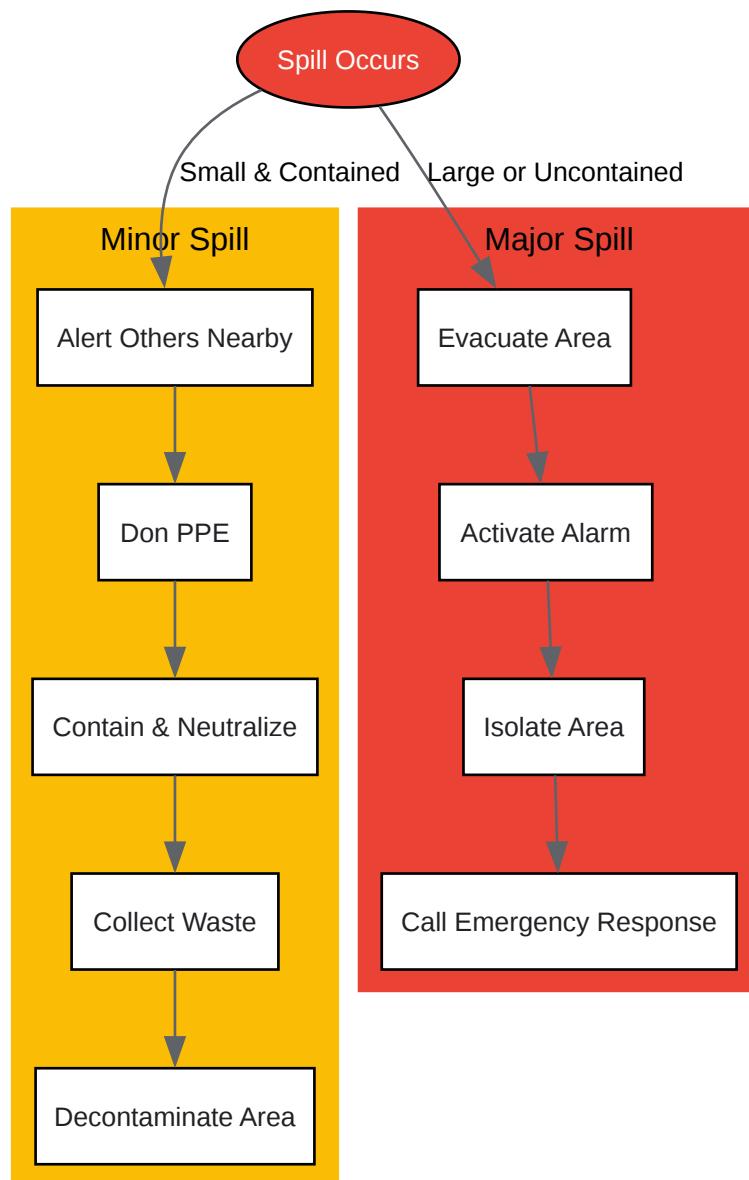
The following diagrams illustrate key workflows and logical relationships for the safe handling of **6-Chlorohexanoic acid**.

Safe Handling Workflow for 6-Chlorohexanoic Acid

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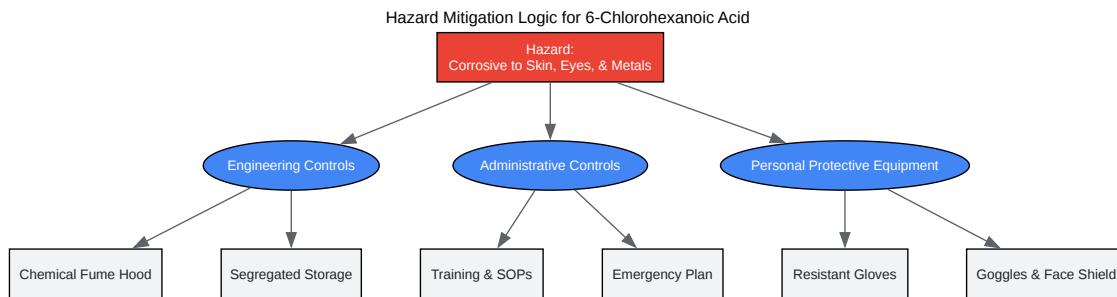
Caption: A general workflow for the safe handling of **6-Chlorohexanoic acid** in a laboratory setting.

Emergency Spill Response for 6-Chlorohexanoic Acid



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Caption: A workflow for responding to minor and major spills of **6-Chlorohexanoic acid**.



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Caption: The relationship between the hazards of **6-Chlorohexanoic acid** and the corresponding control measures.

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